

A Comprehensive Technical Guide to the 1,5-Diphenylcarbazide Reaction with Hexavalent Chromium

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazide

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This in-depth technical guide serves as a resource for researchers, scientists, and drug development professionals on the core principles and practical applications of the **1,5-diphenylcarbazide** (DPC) reaction for the determination of hexavalent chromium (Cr(VI)). This colorimetric method is widely recognized for its sensitivity and is a standard procedure in many analytical laboratories.

Core Reaction Mechanism

The reaction between **1,5-diphenylcarbazide** and hexavalent chromium in an acidic solution is a two-step process. Initially, the **1,5-diphenylcarbazide** is oxidized by Cr(VI) to 1,5-diphenylcarbazone, and concurrently, Cr(VI) is reduced to trivalent chromium (Cr(III)).^{[1][2][3][4]} Subsequently, the newly formed Cr(III) coordinates with the 1,5-diphenylcarbazone to form a stable, red-violet colored complex.^{[1][3][5]} The intensity of this color, which is directly proportional to the initial concentration of Cr(VI), is measured spectrophotometrically at a maximum wavelength of approximately 540 nm.^{[1][6][7][8][9]}

Quantitative Data Summary

The following tables summarize the key quantitative parameters associated with the **1,5-diphenylcarbazide** method for hexavalent chromium analysis, compiled from various sources.

Table 1: Spectrophotometric and Performance Characteristics

Parameter	Value	References
Maximum Wavelength (λ_{max})	540 - 545 nm	[1][3][4][5][6][8][10]
Molar Absorptivity	$\sim 40,000 \text{ L mol}^{-1} \text{ cm}^{-1}$	[6]
Method Detection Limit (MDL)	0.02 mg/L	[5]
Detection Limit	1.43 $\mu\text{g/L}$	[10]
Linear Range	0 to 0.8 mg/L	[11][12]
Spike Recovery	85% to 115%	[6]

Table 2: Potential Interferences

Interfering Substance	Tolerance Level	Notes	References
Molybdenum (Mo(VI))	Up to 200 mg/L	Forms a colored complex, but with much lower intensity at the specified pH.	[6][7]
Mercury (Hg(II))	Up to 200 mg/L	Forms a colored complex, but with much lower intensity at the specified pH.	[6][7]
Vanadium (V(V))	Up to 10 times the Cr(VI) concentration	Strong interference at higher concentrations.	[6][7]
Iron (Fe(III))	> 100 mg/L	May interfere at high concentrations.	[5]
Thiosulfate ($\text{S}_2\text{O}_3^{2-}$)	Interference at pH 2.0 with 4 mg/L	No interference at neutral to alkaline pH with 500 mg/L.	[13]

Experimental Protocols

Below is a generalized, detailed methodology for the spectrophotometric determination of hexavalent chromium using **1,5-diphenylcarbazide**. This protocol is a synthesis of various standard methods, including EPA Method 7196A.

Reagent Preparation

- **1,5-Diphenylcarbazide** (DPC) Solution (0.25% w/v): Dissolve 250 mg of **1,5-diphenylcarbazide** in 50 mL of acetone.[\[6\]](#) Store this solution in a brown bottle to protect it from light and discard if it becomes discolored.[\[6\]](#)
- Acidifying Reagent (e.g., Sulfuric Acid or Phosphoric Acid): Prepare a solution of the desired acid (e.g., 0.2 M H₂SO₄ or a weak phosphoric acid mixture).[\[4\]](#)[\[5\]](#) The final pH of the sample solution after adding the acid should be approximately 1-2.[\[10\]](#)[\[13\]](#)[\[14\]](#)
- Chromium Standard Solutions: Prepare a stock solution of 1000 mg/L Cr(VI) by dissolving a known quantity of potassium dichromate (K₂Cr₂O₇) in deionized water. Prepare a series of working standards by serial dilution of the stock solution.[\[15\]](#)

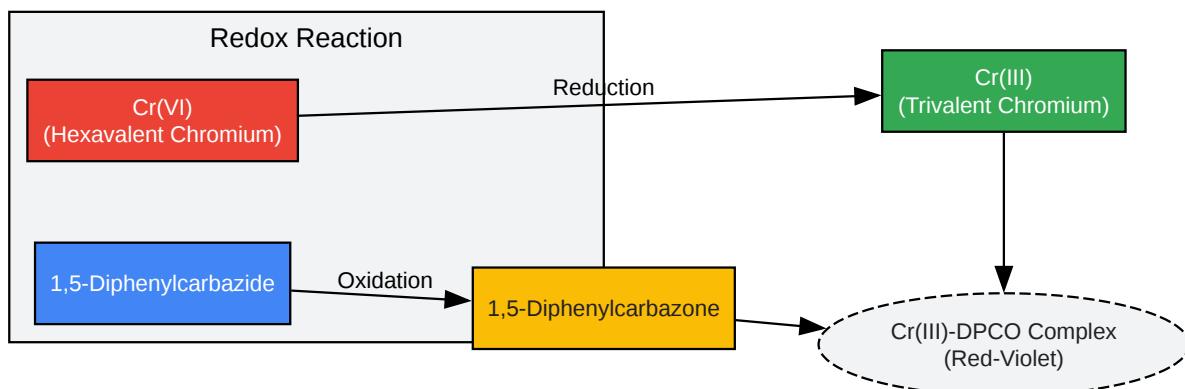
Analytical Procedure

- Sample Preparation: For aqueous samples, ensure they are properly collected and preserved. If analyzing solid samples, an alkaline digestion (e.g., SW-846 Method 3060) is required to extract the hexavalent chromium.[\[7\]](#)
- pH Adjustment: Take a known volume of the sample (e.g., 10 mL) and adjust the pH to the optimal range (typically 1-2) using the acidifying reagent.
- Color Development: Add a specific volume of the **1,5-diphenylcarbazide** solution (e.g., 1 mL of 0.5% w/v DPC solution) to the pH-adjusted sample.[\[4\]](#) Mix thoroughly and allow the color to develop for a specific time, typically 5 to 15 minutes.[\[4\]](#)[\[5\]](#)[\[15\]](#)
- Spectrophotometric Measurement: After the color has developed, measure the absorbance of the solution at the predetermined maximum wavelength (around 540 nm) using a spectrophotometer.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Use a reagent blank (deionized water treated with the same reagents) to zero the instrument.

- Quantification: Create a calibration curve by plotting the absorbance of the standard solutions versus their known concentrations. Determine the concentration of hexavalent chromium in the sample by comparing its absorbance to the calibration curve.

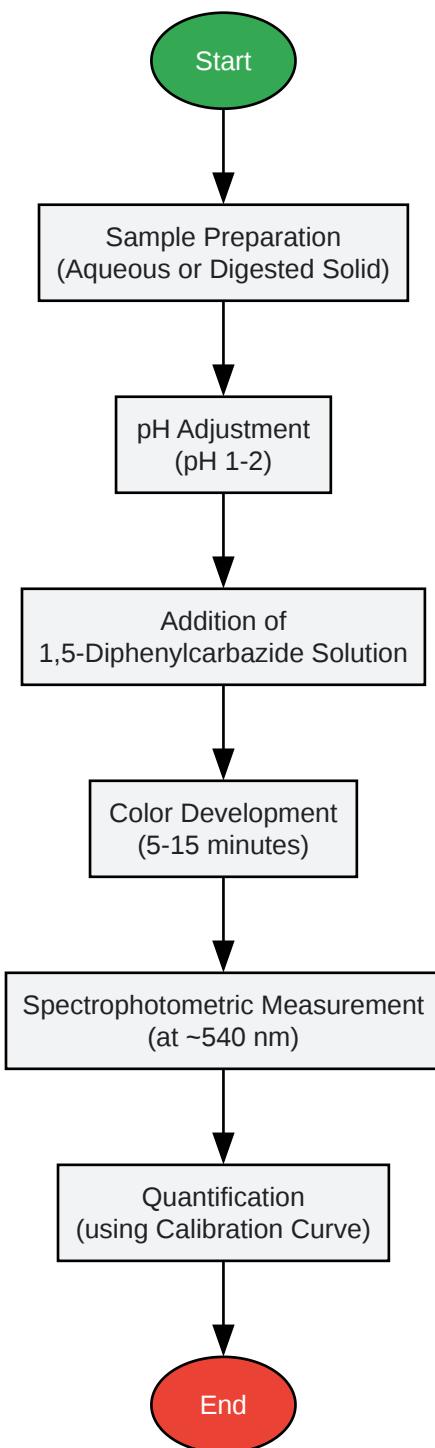
Visualizations

The following diagrams illustrate the chemical reaction pathway and a typical experimental workflow.



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Caption: Chemical reaction between Cr(VI) and **1,5-diphenylcarbazide**.



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Caption: Experimental workflow for Cr(VI) analysis using DPC.

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